

# Solubility of technical grade Direct Brown 95 in water and organic solvents.

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## Compound of Interest

Compound Name: Direct Brown 95, Technical grade

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## A Technical Guide to the Solubility of Direct Brown 95

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of technical grade Direct Brown 95 (C.I. 30145; CAS No. 16071-86-6). The following sections detail the solubility of this trisazo dye in aqueous and organic media, outline experimental protocols for solubility determination, and provide a logical workflow for assessing its solubility profile.

### Executive Summary

Direct Brown 95 is a water-soluble dye with limited solubility in most common organic solvents. Its solubility is significantly influenced by temperature, particularly in aqueous solutions. This guide synthesizes available data to provide a clear understanding of its solubility properties, which is crucial for its application in various industrial and research settings.

### Quantitative Solubility Data

The solubility of technical grade Direct Brown 95 in water and selected organic solvents is summarized in the table below. It is important to note that "technical grade" implies the presence of impurities, which may affect the measured solubility.

| Solvent  | Temperature (°C) | Solubility                   |
|----------|------------------|------------------------------|
| Water    | 80-85            | 35 g/L[1][2][3][4]           |
| Water    | 20               | 5-10 g/L[5]                  |
| Ethanol  | Ambient          | Slightly Soluble[1][2][3][4] |
| Methanol | Ambient          | Slightly Soluble[2]          |
| Acetone  | Ambient          | Insoluble[1][2][3][4]        |

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of Direct Brown 95. These protocols are based on established methods for dye solubility testing.

### Determination of Aqueous Solubility (Flask Method)

This method is adapted from the OECD Guideline 105 for the Testing of Chemicals and is suitable for substances with solubility above  $10^{-2}$  g/L.[6][7][8][9][10]

Principle: A saturated solution of Direct Brown 95 is prepared by adding an excess amount of the dye to water. The mixture is agitated until equilibrium is reached. The concentration of the dye in the filtered aqueous phase is then determined, representing its solubility.

Apparatus:

- Mechanical stirrer or shaker
- Constant temperature water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45  $\mu$ m)
- UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of technical grade Direct Brown 95 to a flask containing deionized water.
- Place the flask in a constant temperature water bath set to the desired temperature (e.g., 20°C and 85°C) and stir the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After equilibration, allow the solution to stand to let undissolved particles settle.
- Carefully withdraw a sample of the supernatant and filter it immediately using a 0.45 µm syringe filter to remove any undissolved dye particles.
- Prepare a series of dilutions of the filtered saturated solution.
- Measure the absorbance of the diluted solutions using a UV-Vis spectrophotometer at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Direct Brown 95.
- Separately, prepare a calibration curve by measuring the absorbance of a series of standard solutions of known Direct Brown 95 concentrations.
- Use the calibration curve to determine the concentration of the dye in the saturated solution. This concentration is the solubility of Direct Brown 95 at the tested temperature.

## Determination of Solubility in Organic Solvents (Gravimetric Method)

This gravimetric method provides a straightforward approach to determining the solubility of Direct Brown 95 in organic solvents.

Principle: A known volume of a saturated solution of the dye in the organic solvent is evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus:

- Vials with screw caps
- Vortex mixer or sonicator

- Centrifuge
- Analytical balance
- Drying oven

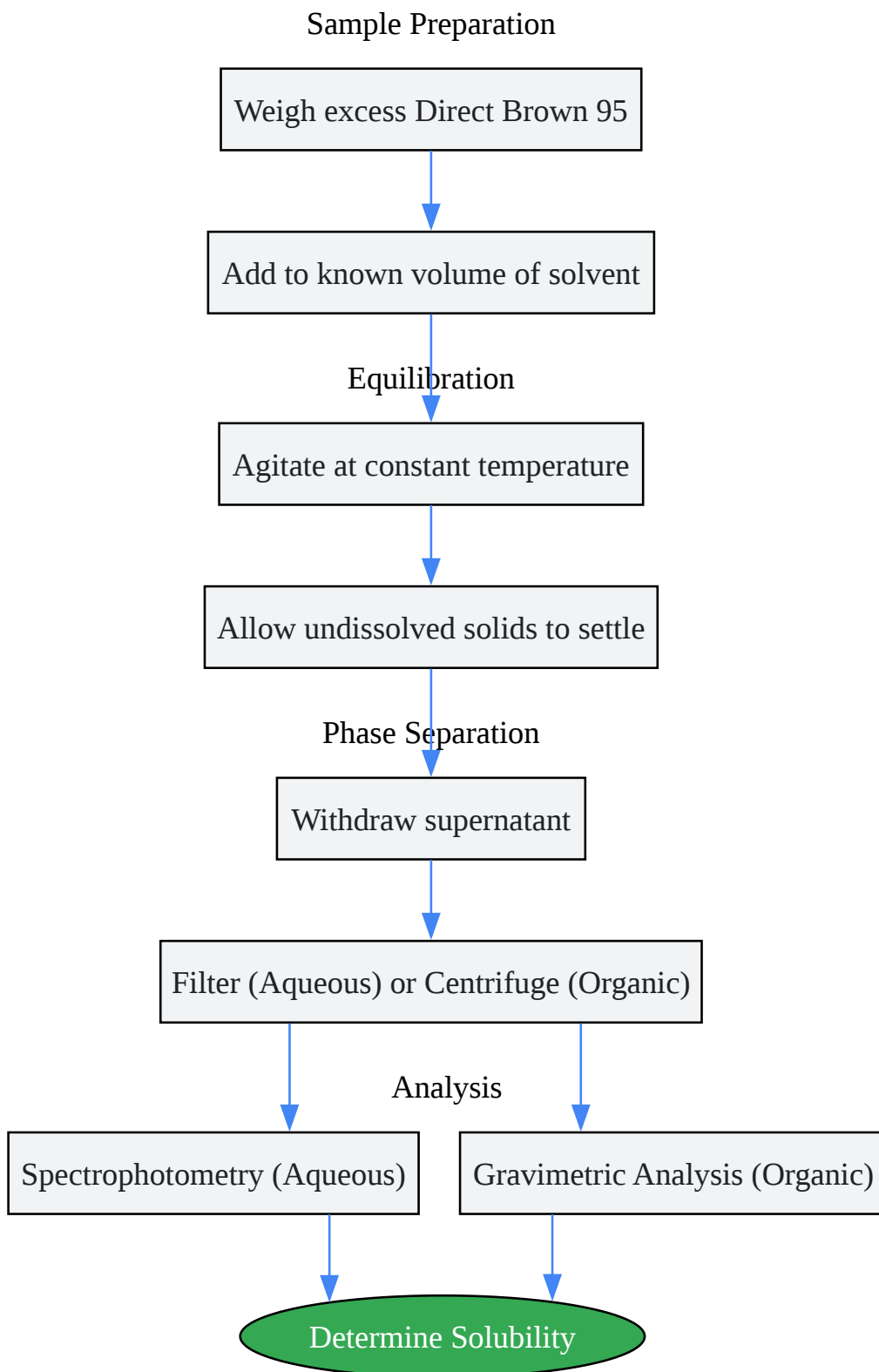
#### Procedure:

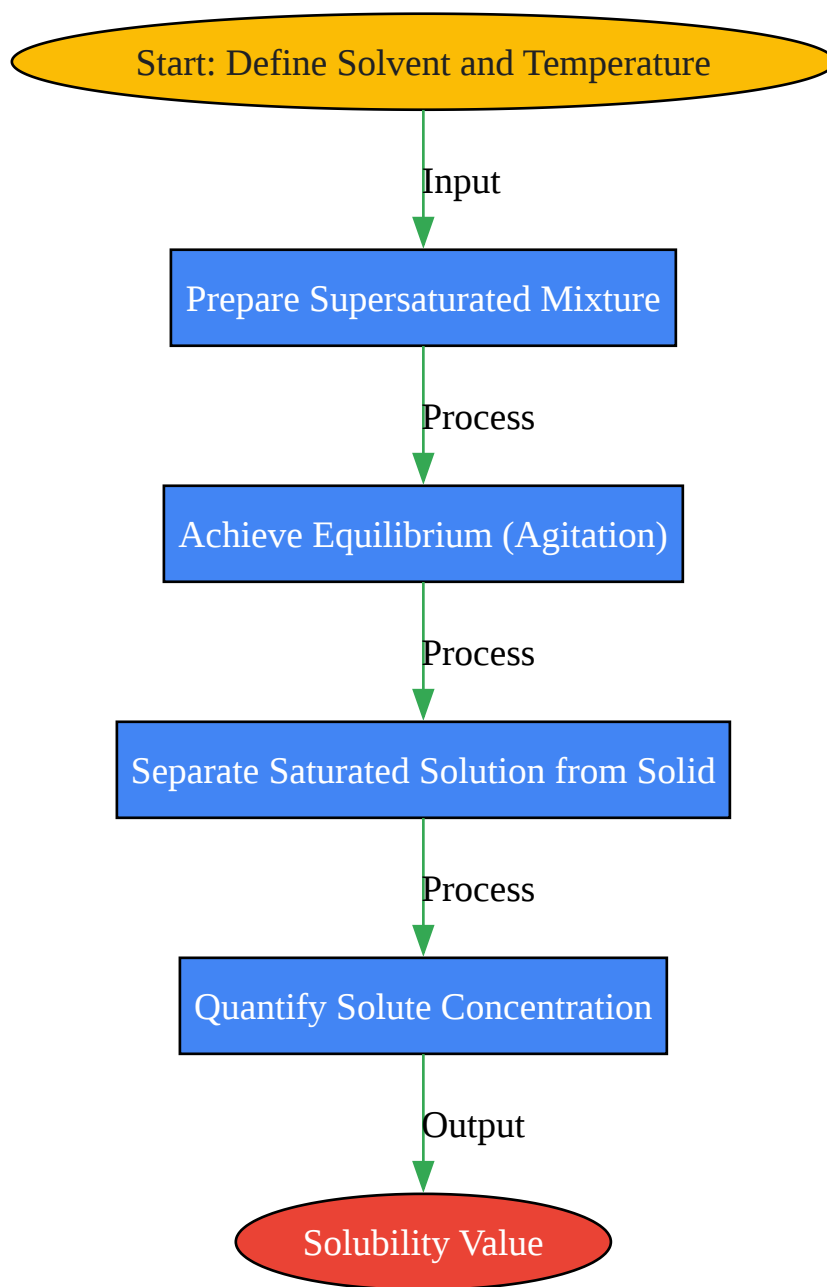
- Add an excess amount of Direct Brown 95 to a vial containing the organic solvent of interest (e.g., ethanol, methanol, acetone).
- Seal the vial and agitate the mixture using a vortex mixer or sonicator until saturation is reached. To ensure equilibrium, this can be done over 24 hours at a controlled temperature.
- Centrifuge the mixture to separate the undissolved solid from the saturated solution.
- Carefully transfer a known volume of the clear supernatant to a pre-weighed, dry evaporating dish.
- Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent until a constant weight of the residue is achieved.
- The mass of the residue represents the amount of Direct Brown 95 dissolved in the known volume of the solvent. Calculate the solubility in g/L.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of Direct Brown 95.





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